

H-Gly-Gly-Arg-AMC CAS number 65147-19-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Gly-Gly-Arg-AMC*

Cat. No.: *B15139618*

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An In-depth Technical Guide to **H-Gly-Gly-Arg-AMC** (CAS Number: 65147-19-5)

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the fluorogenic peptide substrate **H-Gly-Gly-Arg-AMC**. It details the substrate's physicochemical properties, enzymatic interactions, and provides protocols for its application in research.

Introduction

H-Gly-Gly-Arg-AMC is a synthetic peptide substrate used for the sensitive and continuous assay of proteases, particularly thrombin. The substrate consists of the tripeptide Glycyl-Glycyl-Arginine covalently linked to a highly fluorescent 7-amino-4-methylcoumarin (AMC) group. In its intact form, the substrate is minimally fluorescent. Enzymatic cleavage of the amide bond between the C-terminal arginine and the AMC moiety releases the free fluorophore, resulting in a significant increase in fluorescence. This property allows for the real-time monitoring of enzyme activity and is particularly valuable in the study of the blood coagulation cascade.

Physicochemical Properties

A summary of the key physicochemical properties of **H-Gly-Gly-Arg-AMC** is presented in the table below. This information is critical for the proper handling, storage, and use of the substrate in experimental settings.

| Property | Value |
|-----------------------|---|
| CAS Number | 65147-19-5 |
| Molecular Formula | C ₂₀ H ₂₇ N ₇ O ₅ |
| Molecular Weight | 445.47 g/mol [1] |
| Appearance | White to off-white solid |
| Purity | Typically ≥98% (varies by supplier) |
| Solubility | Soluble in aqueous buffers. Solubility can be enhanced with the use of a small amount of organic solvent like DMSO. |
| Storage Conditions | Store at -20°C, protected from light and moisture.[1] |
| Excitation Wavelength | ~360-380 nm |
| Emission Wavelength | ~440-460 nm |

Enzymatic Activity and Kinetics

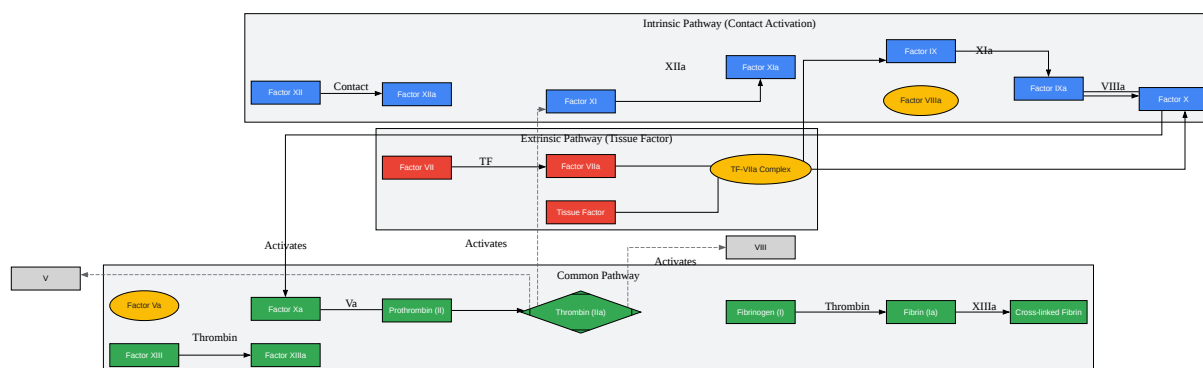
H-Gly-Gly-Arg-AMC is a highly sensitive and specific substrate for thrombin (Factor IIa), a key serine protease in the coagulation cascade. The removal of the N-terminal benzyloxycarbonyl (Z) protecting group, present in the related substrate Z-Gly-Gly-Arg-AMC, leads to improved kinetic parameters and increased selectivity for thrombin.

Compared to Z-Gly-Gly-Arg-AMC, **H-Gly-Gly-Arg-AMC** exhibits a six-fold increase in its Michaelis constant (K_m) and a three-fold increase in its catalytic rate constant (k_{cat}) when cleaved by thrombin. This modification also results in a nine-fold increase in selectivity for thrombin over Factor Xa.[2] Based on the reported kinetic parameters for Z-Gly-Gly-Arg-AMC (K_m = 100 μM, k_{cat} = 1.03 s⁻¹)[3], the estimated kinetic parameters for **H-Gly-Gly-Arg-AMC** with thrombin are presented below.

| Enzyme | Estimated K _m (μM) | Estimated k _{cat} (s ⁻¹) |
|----------|-------------------------------|---|
| Thrombin | ~600 | ~3.09 |

Signaling Pathway: The Blood Coagulation Cascade

Thrombin is the central enzyme in the blood coagulation cascade, responsible for the conversion of fibrinogen to fibrin, which forms the structural basis of a blood clot. The cascade is a series of enzymatic reactions involving various clotting factors. The diagram below illustrates the intrinsic, extrinsic, and common pathways of the coagulation cascade, highlighting the pivotal role of thrombin.



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Caption: The blood coagulation cascade, illustrating the convergence of the intrinsic and extrinsic pathways to the common pathway, culminating in the generation of a stable fibrin clot.

Experimental Protocols

The following protocols provide a general framework for utilizing **H-Gly-Gly-Arg-AMC** in enzyme activity assays. It is recommended to optimize the specific concentrations and incubation times for your experimental setup.

General Enzyme Activity Assay

This protocol outlines a method for measuring the activity of a protease, such as thrombin, using **H-Gly-Gly-Arg-AMC**.

Materials:

- **H-Gly-Gly-Arg-AMC** substrate
- Purified Thrombin or other target protease
- Assay Buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, pH 8.0)
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- 96-well black microplate with a clear bottom
- Fluorescence microplate reader

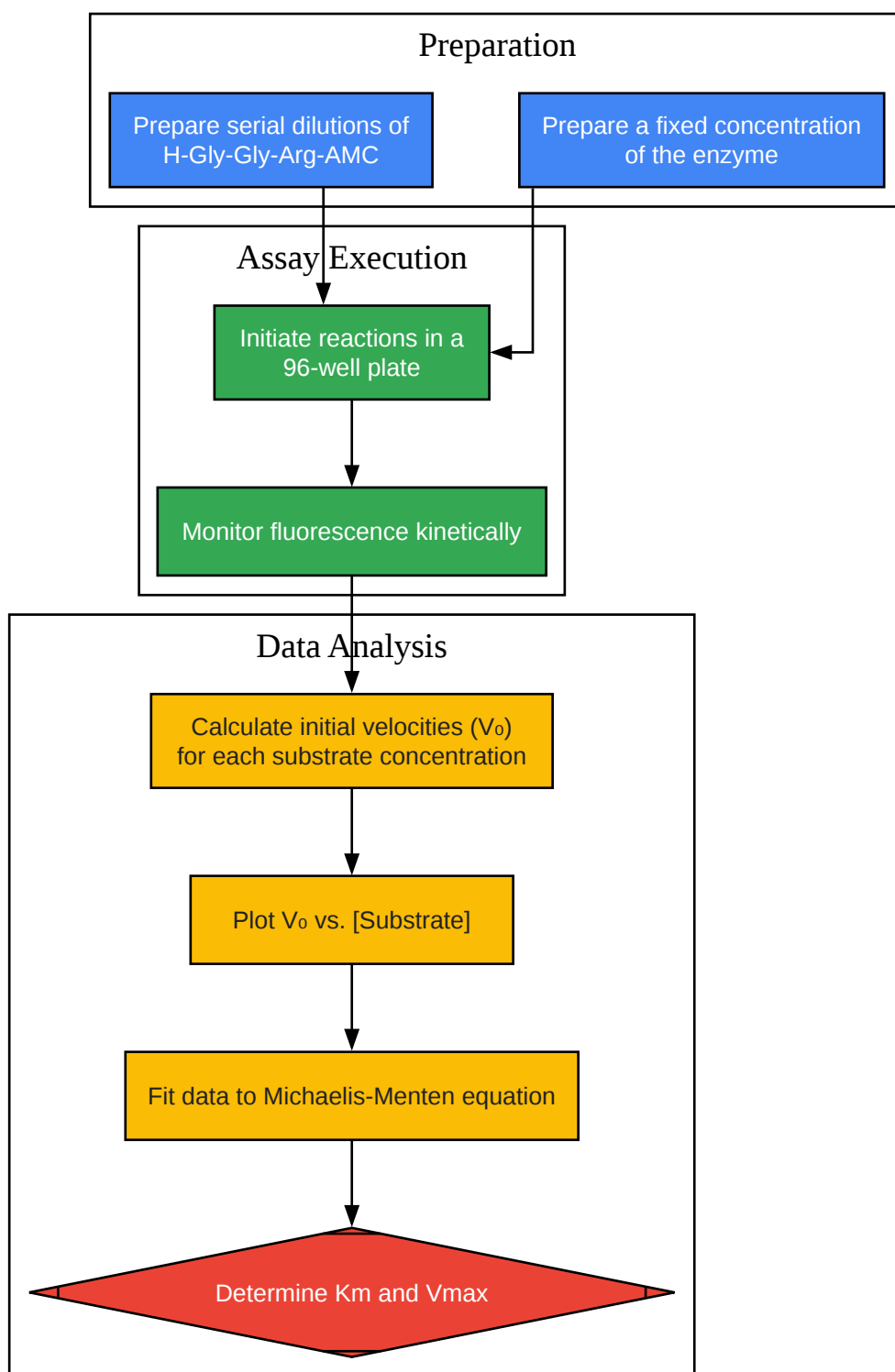
Procedure:

- Substrate Preparation:
 - Prepare a stock solution of **H-Gly-Gly-Arg-AMC** in DMSO (e.g., 10 mM). Store this stock solution at -20°C, protected from light.
 - On the day of the experiment, prepare a working solution of the substrate by diluting the stock solution in the assay buffer to the desired final concentration (typically in the range of 10-100 µM).

- Enzyme Preparation:
 - Prepare a stock solution of the protease in the assay buffer. The optimal enzyme concentration should be determined empirically to ensure a linear reaction rate.
- Assay Setup:
 - Add 50 μL of assay buffer to each well of the 96-well plate.
 - Add 25 μL of the substrate working solution to each well.
 - To initiate the reaction, add 25 μL of the enzyme solution to each well.
 - For a negative control, add 25 μL of assay buffer instead of the enzyme solution.
- Fluorescence Measurement:
 - Immediately place the microplate in a fluorescence plate reader pre-set to the appropriate excitation ($\sim 380\text{ nm}$) and emission ($\sim 460\text{ nm}$) wavelengths.
 - Measure the fluorescence intensity at regular intervals (e.g., every 1-2 minutes) for a duration of 15-30 minutes.
- Data Analysis:
 - Plot the fluorescence intensity versus time.
 - The initial velocity of the reaction is determined from the slope of the linear portion of the curve.
 - Enzyme activity can be calculated by converting the rate of fluorescence increase (RFU/min) to the rate of product formation ($\mu\text{M}/\text{min}$) using a standard curve of free AMC.

Workflow for Determining Enzyme Kinetic Parameters (K_m and V_{max})

This workflow describes the process of determining the Michaelis-Menten constant (K_m) and the maximum reaction velocity (V_{max}) for an enzyme with **H-Gly-Gly-Arg-AMC**.



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Caption: A streamlined workflow for determining the enzyme kinetic parameters K_m and V_{max} using **H-Gly-Gly-Arg-AMC**.

Applications in Research and Drug Development

H-Gly-Gly-Arg-AMC is a versatile tool with numerous applications in both basic research and drug discovery:

- **Enzyme Activity Assays:** It provides a sensitive and continuous method for measuring the activity of thrombin and other related proteases in purified systems and biological samples.
- **Enzyme Kinetics:** The substrate is instrumental in determining key kinetic parameters such as K_m and V_{max} , providing insights into enzyme-substrate interactions.
- **Inhibitor Screening:** Its use in high-throughput screening (HTS) facilitates the identification of novel inhibitors of thrombin and other target proteases, which is crucial for the development of new anticoagulant therapies.
- **Drug Discovery:** **H-Gly-Gly-Arg-AMC** is used to characterize the mechanism of action of drug candidates targeting specific proteases involved in the coagulation cascade.

Conclusion

H-Gly-Gly-Arg-AMC is a valuable fluorogenic substrate for the study of thrombin and related serine proteases. Its enhanced kinetic properties and selectivity make it a superior choice for a variety of applications, from fundamental enzyme characterization to high-throughput drug screening. The information and protocols provided in this guide are intended to support researchers in the effective utilization of this important research tool.

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References

1. medchemexpress.com [medchemexpress.com]
2. A review of commercially available thrombin generation assays - PMC [pmc.ncbi.nlm.nih.gov]

- 3. benthamopen.com [benthamopen.com]
- To cite this document: BenchChem. [H-Gly-Gly-Arg-AMC CAS number 65147-19-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139618#h-gly-gly-arg-amc-cas-number-65147-19-5]

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